

Chemical structure and physical properties of (S)-Alprenolol HCl

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Compound of Interest

Compound Name: (S)-Alprenolol hydrochloride

Cat. No.: B1667001

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(S)-Alprenolol HCl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure and physical properties of **(S)-Alprenolol hydrochloride**. The information is presented to support research, development, and quality control activities involving this compound.

Chemical Structure and Identity

(S)-Alprenolol hydrochloride is the hydrochloride salt of the (S)-enantiomer of Alprenolol, a non-selective β -adrenergic and 5-HT_{1A} receptor antagonist.

Identifier	Value
IUPAC Name	(2S)-1-(propan-2-ylamino)-3-(2-prop-2-enylphenoxy)propan-2-ol;hydrochloride
CAS Number	13707-88-5 (for HCl salt)
Molecular Formula	C ₁₅ H ₂₃ NO ₂ · HCl
Molecular Weight	285.81 g/mol [1]
SMILES	C=CCc1ccccc1OC--INVALID-LINK--CNC(C)C.Cl
InChI	InChI=1S/C15H23NO2.ClH/c1-4-7-13-8-5-6-9-15(13)18-11-14(17)10-16-12(2)3;/h4-6,8-9,12,14,16-17H,1,7,10-11H2,2-3H3;1H/t14-;/m0./s1

Physical and Chemical Properties

A summary of the key physical and chemical properties of (S)-Alprenolol HCl is provided below.

Property	Value
Melting Point	108-112 °C
Solubility	Soluble in water (100 mM) and ethanol.[2][3]
Optical Rotation	(S)-Alprenolol is the levorotatory (-) enantiomer. A specific value for the hydrochloride salt was not found in the reviewed literature.
Appearance	White crystalline powder.

Experimental Protocols

Detailed methodologies for determining the key physical properties of (S)-Alprenolol HCl are outlined below. These protocols are based on standard pharmaceutical testing procedures.

Melting Point Determination (Capillary Method)

Objective: To determine the melting range of (S)-Alprenolol HCl.

Apparatus:

- Melting point apparatus
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of (S)-Alprenolol HCl is finely powdered using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 2-3 mm.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus. The temperature is ramped up at a rate of approximately 10-20°C per minute for a preliminary determination.
- **Refined Measurement:** A second, fresh sample is prepared. The apparatus is heated to a temperature approximately 20°C below the preliminary melting point. The heating rate is then slowed to 1-2°C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Solubility Determination (Shake-Flask Method)

Objective: To determine the solubility of (S)-Alprenolol HCl in a given solvent (e.g., water).

Apparatus:

- Analytical balance
- Volumetric flasks
- Conical flasks with stoppers
- Orbital shaker or magnetic stirrer
- Centrifuge or filtration apparatus (e.g., syringe filters)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- **Preparation of Saturated Solution:** An excess amount of (S)-Alprenolol HCl is added to a known volume of the solvent in a conical flask to create a suspension.
- **Equilibration:** The flask is securely stoppered and placed on an orbital shaker or a magnetic stirrer in a temperature-controlled environment (e.g., 25°C). The mixture is agitated for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is removed from the shaker and allowed to stand to let the excess solid settle. A clear aliquot of the supernatant is then carefully removed and centrifuged or filtered to remove any remaining undissolved solid.
- **Quantification:** The concentration of (S)-Alprenolol HCl in the clear supernatant is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L).

Optical Rotation Determination

Objective: To measure the specific rotation of (S)-Alprenolol HCl.

Apparatus:

- Polarimeter
- Volumetric flask
- Analytical balance
- Polarimeter cell (e.g., 1 dm)

Procedure:

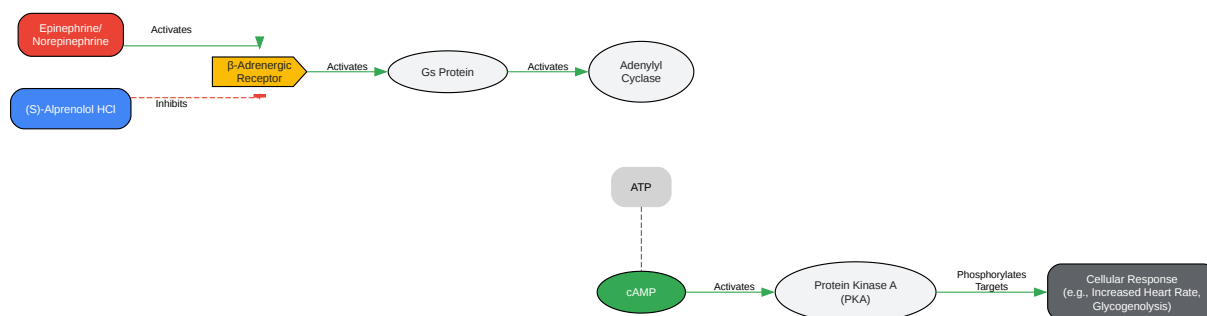
- **Solution Preparation:** A precise mass of (S)-Alprenolol HCl is accurately weighed and dissolved in a known volume of a specified solvent (e.g., water or ethanol) in a volumetric flask to achieve a known concentration (c , in g/mL).
- **Polarimeter Calibration:** The polarimeter is calibrated using a blank solvent-filled cell to set the zero point.
- **Measurement:** The prepared solution is transferred to the polarimeter cell, ensuring no air bubbles are present in the light path. The observed optical rotation (α) is measured at a specific temperature (T) and wavelength (λ , typically the sodium D-line at 589 nm).
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the following formula: $[\alpha]_T^\lambda = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Signaling Pathways

(S)-Alprenolol HCl exerts its pharmacological effects by antagonizing β -adrenergic and 5-HT_{1A} receptors. The downstream signaling pathways of these receptors are depicted below.

β -Adrenergic Receptor Signaling Pathway

(S)-Alprenolol, as a β -blocker, inhibits the activation of this pathway by catecholamines like epinephrine and norepinephrine.

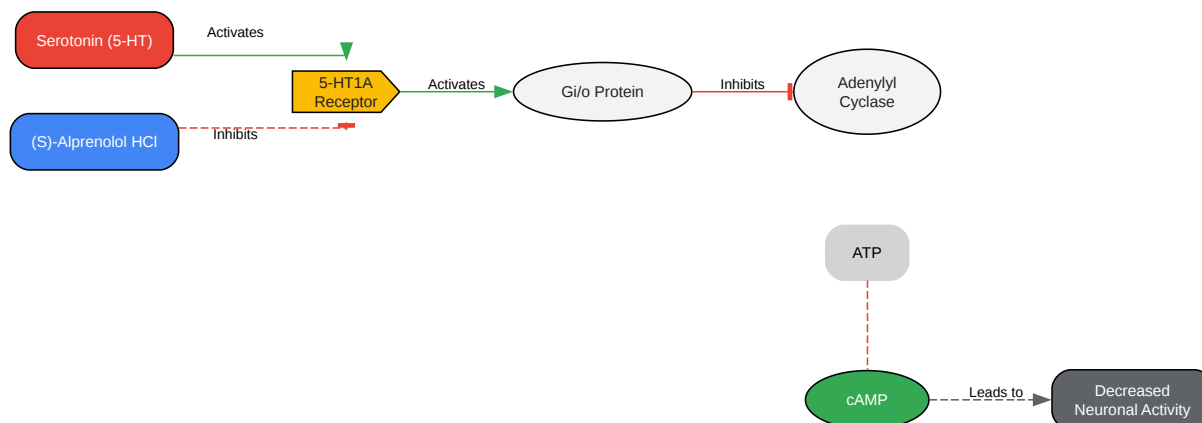


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Caption: β -Adrenergic receptor signaling pathway and its inhibition by (S)-Alprenolol HCl.

5-HT_{1A} Receptor Signaling Pathway

(S)-Alprenolol also acts as an antagonist at the 5-HT_{1A} receptor, blocking the effects of serotonin.



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Caption: 5-HT1A receptor signaling pathway and its inhibition by (S)-Alprenolol HCl.

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